

Application Notes & Protocols: Characterization of Scandium Sulfide (Sc_2S_3) Thin Films

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Compound of Interest

Compound Name: Scandium sulfide

CAS No.: 12166-29-9

Cat. No.: B085120

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Introduction

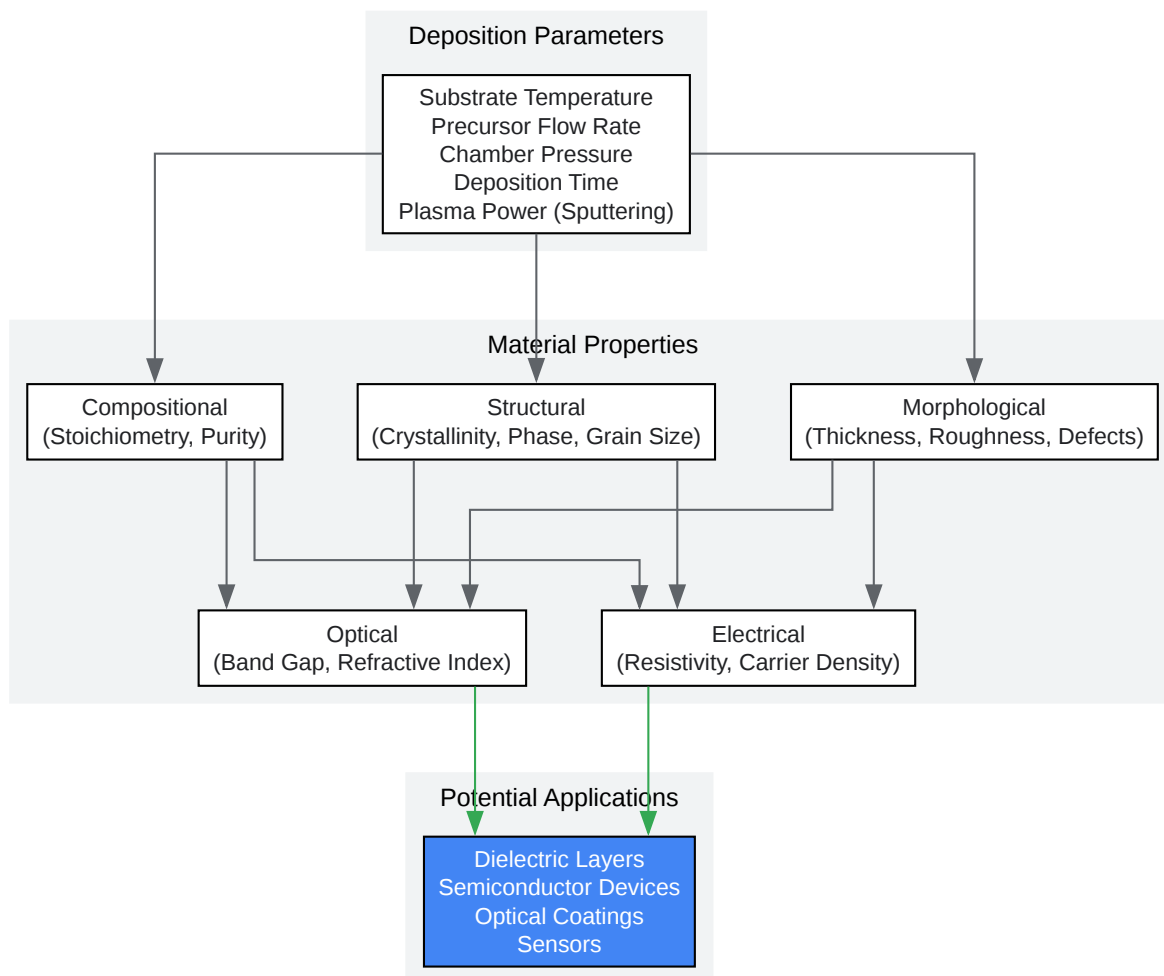
Scandium (III) sulfide (Sc_2S_3) is a yellow solid semiconductor material drawing interest for its potential applications in electronic and dielectric layers in various devices.[1][2] As with many advanced materials, its performance is critically dependent on the properties of the thin film, including its crystal structure, chemical composition, surface morphology, and optical and electrical characteristics. These properties are, in turn, controlled by the synthesis and deposition process.

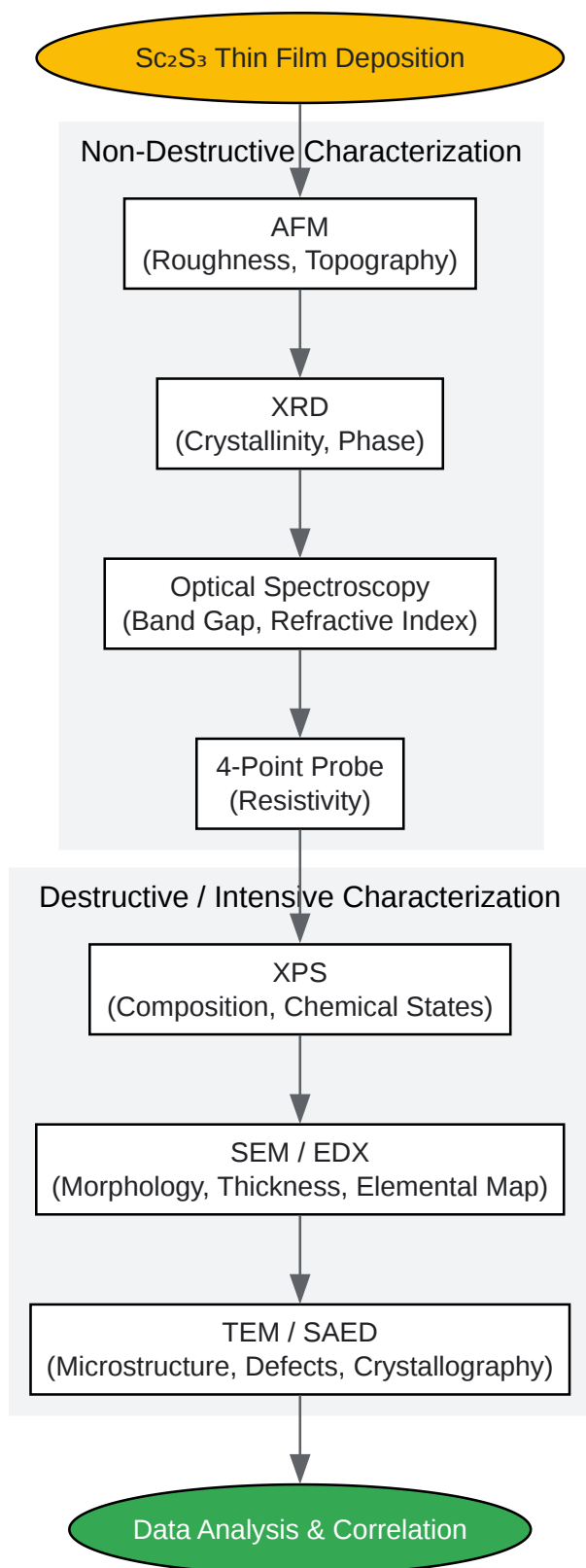
This document provides a comprehensive overview of the key techniques used to characterize **Scandium sulfide** thin films. It is intended for researchers and scientists in materials science and semiconductor manufacturing. The protocols outlined below are standardized methodologies adapted for the analysis of Sc_2S_3 thin films.

Logical Flow of Thin Film Development

The development and application of Sc_2S_3 thin films follow a logical progression from synthesis to characterization and finally to device integration. The relationship between deposition

parameters, the resulting material properties, and potential applications is crucial for targeted material design.





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References

- 1. WO2018063410A1 - Scandium precursor for Sc_2O_3 or Sc_2S_3 atomic layer deposition - Google Patents [patents.google.com]
- 2. Scandium(III) sulfide - Wikipedia [en.wikipedia.org]
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